

2,7-Dibromocarbazole: A Comprehensive Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: 2,7-Dibromocarbazole

Cat. No.: B162537

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This technical guide provides an in-depth overview of the health and safety information for **2,7-Dibromocarbazole** (CAS No. 136630-39-2), a heterocyclic building block utilized in the synthesis of materials for organic electronics.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development and materials science who may handle this compound. All personnel should be thoroughly trained in the proper handling and safety precautions before working with **2,7-Dibromocarbazole**.

Hazard Identification and Classification

2,7-Dibromocarbazole is classified as a hazardous substance.^[3] Acute toxicity, skin irritation, serious eye irritation, and respiratory tract irritation are the primary hazards associated with this compound.^[3]

GHS Classification:

- Acute Toxicity, Oral (Category 3)
- Skin Irritation (Category 2)
- Serious Eye Irritation (Category 2)
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory system

Signal Word: Danger

Hazard Pictograms:

 Skull and Crossbones  Irritant

Hazard Statements:

- H301: Toxic if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheet. Key precautions include avoiding ingestion, inhalation, and contact with skin and eyes, using only in well-ventilated areas, and wearing appropriate personal protective equipment.

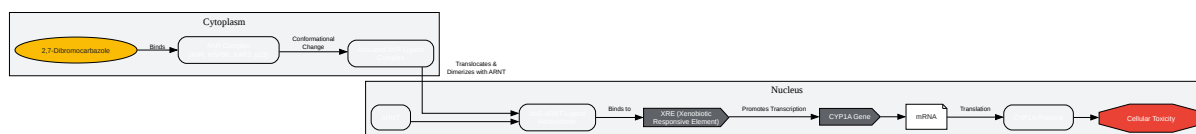
Toxicological Data

Toxicological data for **2,7-Dibromocarbazole** is primarily derived from studies on aquatic organisms, specifically zebrafish embryos, which are a common model for developmental toxicity.

Parameter	Value	Organism	Reference
96-hour LC50 (Lethal Concentration, 50%)	581.8 ± 29.3 µg/L	Zebrafish (Danio rerio)	
96-hour EC50 (Effective Concentration, 50%) for pericardial edema	201.5 ± 6.5 µg/L	Zebrafish (Danio rerio)	
96-hour LC50 (Lethal Concentration, 50%)	174 µg/L	Yellowstripe Goby (Mugilogobius chulae)	
96-hour EC50 (Effective Concentration, 50%) for pericardial edema	88.82 µg/L	Yellowstripe Goby (Mugilogobius chulae)	

Mechanism of Toxicity: Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

Studies have indicated that the toxicity of **2,7-Dibromocarbazole** is associated with the activation of the Aryl Hydrocarbon Receptor (AhR) signaling pathway. The AhR is a ligand-activated transcription factor that regulates the expression of genes involved in xenobiotic metabolism. Upon binding of a ligand, such as **2,7-Dibromocarbazole**, the AhR translocates to the nucleus and forms a heterodimer with the AhR nuclear translocator (ARNT). This complex then binds to xenobiotic-responsive elements (XREs) in the DNA, leading to the transcription of target genes, including cytochrome P450 enzymes like CYP1A. Over-activation of this pathway can lead to adverse cellular effects and toxicity.



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Figure 1: Proposed Aryl Hydrocarbon Receptor (AhR) signaling pathway activated by **2,7-Dibromocarbazole**.

Experimental Protocols

The following are summaries of experimental protocols used to determine the toxicological profile of **2,7-Dibromocarbazole**.

Zebrafish Embryo Toxicity Test

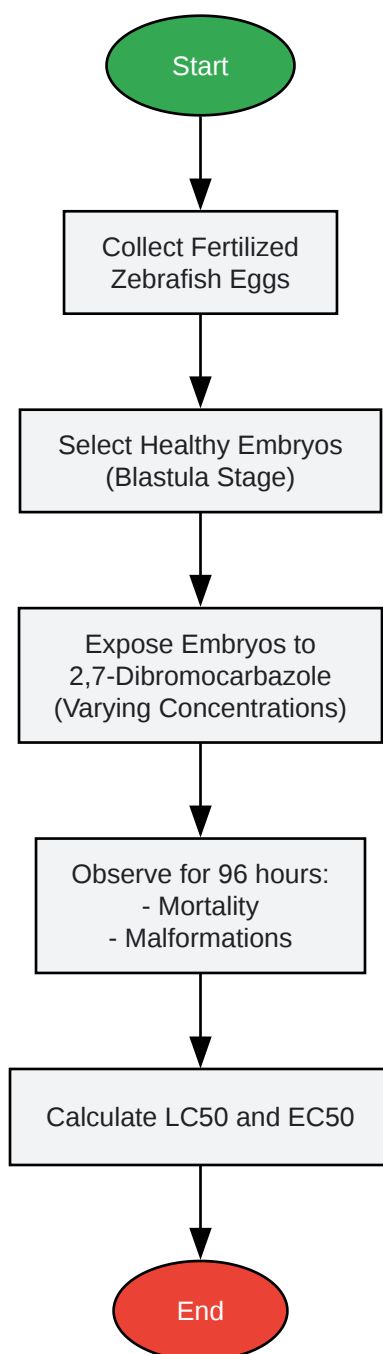
This protocol is based on methodologies described in studies evaluating the developmental toxicity of **2,7-Dibromocarbazole**.

Objective: To determine the acute toxicity (LC50) and developmental effects (EC50) of **2,7-Dibromocarbazole** on zebrafish embryos.

Methodology:

- **Animal Husbandry:** Adult zebrafish are maintained under standard laboratory conditions (26 ± 1°C, 14/10 h light/dark photoperiod).
- **Embryo Collection and Selection:** Fertilized eggs are collected and examined under a microscope. Only normally developing embryos at the blastula stage are selected for the experiment.

- Exposure: Selected embryos are placed in petri dishes containing reconstituted water with varying concentrations of **2,7-Dibromocarbazole** and a control group.
- Observation: Embryos are observed at regular intervals (e.g., 24, 48, 72, 96 hours post-fertilization) for mortality and developmental abnormalities such as pericardial edema, yolk sac edema, and spinal curvature.
- Data Analysis: The LC50 and EC50 values are calculated based on the observed mortality and malformation rates at 96 hours.



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Figure 2: Workflow for the zebrafish embryo toxicity test.

Aryl Hydrocarbon Receptor (AhR) Activation Assay

This protocol is a generalized representation based on the findings that **2,7-Dibromocarbazole** activates the AhR pathway.

Objective: To determine if **2,7-Dibromocarbazole** can activate the Aryl Hydrocarbon Receptor.

Methodology:

- Cell Culture: A suitable cell line containing a dioxin-responsive element (DRE)-driven luciferase reporter gene is cultured.
- Treatment: The cells are treated with various concentrations of **2,7-Dibromocarbazole**. A known AhR agonist (e.g., TCDD) is used as a positive control.
- Luciferase Assay: After an incubation period, the cells are lysed, and the luciferase activity is measured using a luminometer.
- Data Analysis: An increase in luciferase activity compared to the control indicates AhR activation. The potency of activation can be compared to the positive control.
- Gene Expression Analysis (qRT-PCR): To confirm the activation of the AhR pathway, the expression levels of downstream target genes, such as CYP1A, are quantified using quantitative real-time PCR.

Safe Handling and Storage

Handling:

- Avoid inhalation, ingestion, and contact with skin and eyes.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a lab coat.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from strong oxidizing agents.

- Store locked up.

Physical and Chemical Properties

Property	Value	Reference
Physical State	Solid, powder	
Color	Off-white to light yellow	
Molecular Formula	C ₁₂ H ₇ Br ₂ N	
Molecular Weight	325.00 g/mol	
Melting Point	225 - 234 °C	
Solubility	Insoluble in water. Soluble in chlorobenzene and chloroform.	

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not release to the environment.

This guide is intended to provide essential health and safety information. It is not a substitute for a comprehensive Safety Data Sheet (SDS). Always refer to the SDS for complete and detailed information before handling **2,7-Dibromocarbazole**.

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References

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- 3. Evaluation of the developmental toxicity of 2,7-dibromocarbazole to zebrafish based on transcriptomics assay - PubMed [pubmed.ncbi.nlm.nih.gov]

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